Navigating "A-205": A Guide to Safe Handling and Disposal

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

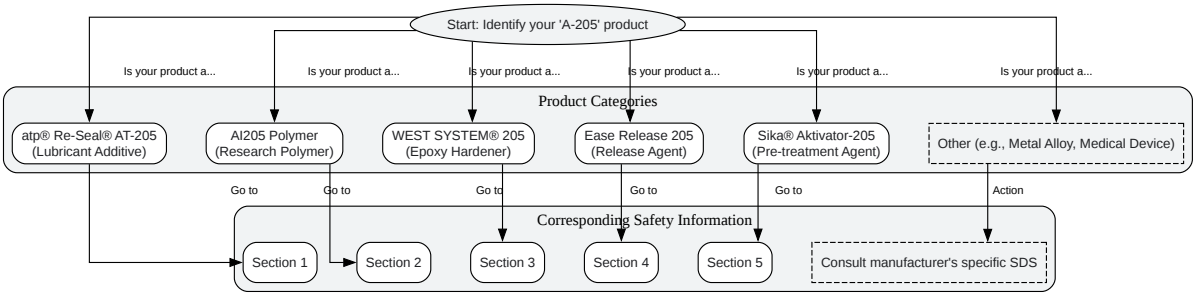
Compound Name:	*A-205*
CAS No.:	*127044-59-1*
Cat. No.:	*B1598307*

Get Quote

The designation "**A-205**" is applied to a variety of commercial and research products, each with distinct chemical compositions and associated hazards. For researchers, scientists, and drug development professionals, it is crucial to identify the specific product in use to implement the appropriate safety protocols. This guide provides essential safety and logistical information for handling several chemical products identified as "**A-205**".

To ensure you are consulting the correct safety information, please identify your specific "**A-205**" product using the workflow below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow to identify the correct safety section for your "**A-205**" product.

atp® Re-Seal® AT-205 (Lubricant Additive)

This product is a lubricant additive classified as a combustible liquid.[1] The primary hazardous component is Diethylene glycol monoethyl ether (>90%).[1]

Essential Safety Information

Hazard Class	Classification	Precautionary Statement
Flammable liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Mild irritant	P280: Wear protective gloves/protective clothing
Serious Eye Damage/Irritation	Mild irritant	P280: Wear eye protection/face protection

© 2026 BenchChem. All rights reserved.

Personal Protective Equipment (PPE) & Handling

- Gloves: Wear protective gloves.[1]
- Clothing: Wear protective clothing.[1]
- Handling: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1] Take precautionary measures against static discharge and use non-sparking tools.[1] Use in a cool, dry, well-ventilated area.[1]
- Storage: Store in tightly closed and properly labeled containers.[1] Outdoor or detached storage is preferred.[1]

Disposal Plan

"Empty" containers retain residue and may be dangerous.[1] Dispose of contents and containers in accordance with local, regional, national, and international regulations.

AI205: Poly(D,L-Lactide-co-glycolide)-b-Poly(ethylene glycol)- Dibenzocyclooctyne

This substance is intended for research and development purposes.[2] Its toxicological properties are not known.[2]

Essential Safety Information

Hazard Class	Classification	Precautionary Statement
Health Hazards	Not known	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
Physical Hazards	Not explosive, flammable, or oxidizing	None specified.[2]

Personal Protective Equipment (PPE) & Handling

© 2026 BenchChem. All rights reserved.

- Gloves, Clothing, and Eye Protection: Personnel should wear protective gloves, protective clothing, eye protection, and face protection as appropriate for the work being performed.[2]
- Handling: Store material in tightly sealed containers.[2] If dissolving in an organic solvent, handle the solvent according to its specific Safety Data Sheet (SDS).[2]
- Storage: Prior to opening the package, warm to room temperature.[2] Store in tightly sealed containers.[2]

Disposal Plan

Follow all applicable local, state, and federal regulations for disposal.

WEST SYSTEM® 205 Fast Hardener

This product is a hardener for an epoxy system and presents several health hazards.[3]

Essential Safety Information

Hazard Class	Classification	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[3]
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage.[3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.[3]
Aquatic Hazard, Acute	Category 2	H401: Toxic to aquatic life.[3]
Aquatic Hazard, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects.[3]

© 2026 BenchChem. All rights reserved.

Personal Protective Equipment (PPE) & Handling

- Eye Protection: Chemical splash-proof goggles or a face shield are required.[3]
- Skin Protection: Wear liquid-proof, chemical-resistant gloves (e.g., nitrile-butyl rubber, neoprene) and full body-covering clothing.[3]
- Respiratory Protection: Use with adequate general and/or local ventilation to keep exposures below established limits.[3] Do not breathe dust, fume, mist, gas, vapors, or spray.[3]
- Handling: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3] Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]
- Storage: Store locked up.[3]

Disposal Plan

Avoid release to the environment and collect spillage.[3] Dispose of contents and container according to local, state, national, and international regulations.[3]

Ease Release 205

This product is a release agent that is highly flammable and poses a significant aspiration hazard.[4]

Essential Safety Information

© 2026 BenchChem. All rights reserved.

Hazard Class	Classification	Precautionary Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour.[4]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4]
Specific target organ toxicity, single exposure	Category 3	H336: May cause drowsiness or dizziness.[4]
Aquatic Hazard, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects.[4]

Personal Protective Equipment (PPE) & Handling

- Eye Protection: Safety glasses with side shields, chemical splash goggles, or a face shield are recommended.
- Skin Protection: Wear appropriate chemical-resistant gloves.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[4] All equipment used when handling the product must be grounded.[4] Use clean non-sparking tools to collect absorbed material.[4]
- Storage: Store in a cool, dry, well-ventilated place.[4] Keep container(s) tightly closed and properly labeled.[4]

Disposal Plan

Dispose of contents and container to an approved waste disposal plant.[4] Prevent entry into waterways, sewers, basements, or confined areas.[4]

Sika® Aktivator-205

© 2026 BenchChem. All rights reserved.

This product is a pre-treatment agent containing propan-2-ol, which is highly flammable and can cause serious eye irritation.[5]

Essential Safety Information

Hazard Class	Classification	Precautionary Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour.[5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[5]
Specific target organ toxicity, single exposure	Category 3	H336: May cause drowsiness or dizziness.[5]

Personal Protective Equipment (PPE) & Handling

- Gloves, Clothing, and Eye/Face Protection: Wear protective gloves, protective clothing, and eye/face protection.[5]
- Handling: Use explosion-proof equipment.[5] Keep away from heat, sparks, open flames, and hot surfaces.[5] Take precautionary measures against electrostatic discharges.[5] Avoid breathing mist or vapors.[5]
- Storage: Keep container tightly closed.[5] Store under recommended conditions.[5]

First Aid and Spill Response

- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[5]
- If on skin (or hair): Take off immediately all contaminated clothing.[5] Rinse skin with water.[5]
- If inhaled: Move to fresh air.[5]
- If in eyes: Immediately flush eye(s) with plenty of water.[5]

Disposal Plan

© 2026 BenchChem. All rights reserved.

Dispose of contents and container in accordance with all local, regional, national, and international regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sds.fmpco.com [sds.fmpco.com]
- 2. akinainc.com [akinainc.com]
- 3. ca.binnacle.com [ca.binnacle.com]
- 4. smooth-on.com [smooth-on.com]
- 5. gbr.sika.com [gbr.sika.com]

- To cite this document: BenchChem. [Navigating "A-205": A Guide to Safe Handling and Disposal]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598307/docs#navigating-a-205-a-guide-to-safe-handling-and-disposal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.